

Application of 2-Furancarboxylic Acid in Agrochemical Development: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Furancarboxylic acid

Cat. No.: B3422717

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This document provides a detailed overview of the application of **2-furancarboxylic acid** and its derivatives in the development of novel agrochemicals. It includes quantitative data on their efficacy as fungicides, nematicides, herbicides, and plant growth regulators, alongside detailed experimental protocols for their synthesis and biological evaluation.

Fungicidal Applications

Derivatives of **2-furancarboxylic acid** have emerged as a promising class of fungicides, with a primary mechanism of action involving the inhibition of succinate dehydrogenase (SDH), a key enzyme in the mitochondrial respiratory chain of fungi.

Quantitative Data on Fungicidal Activity

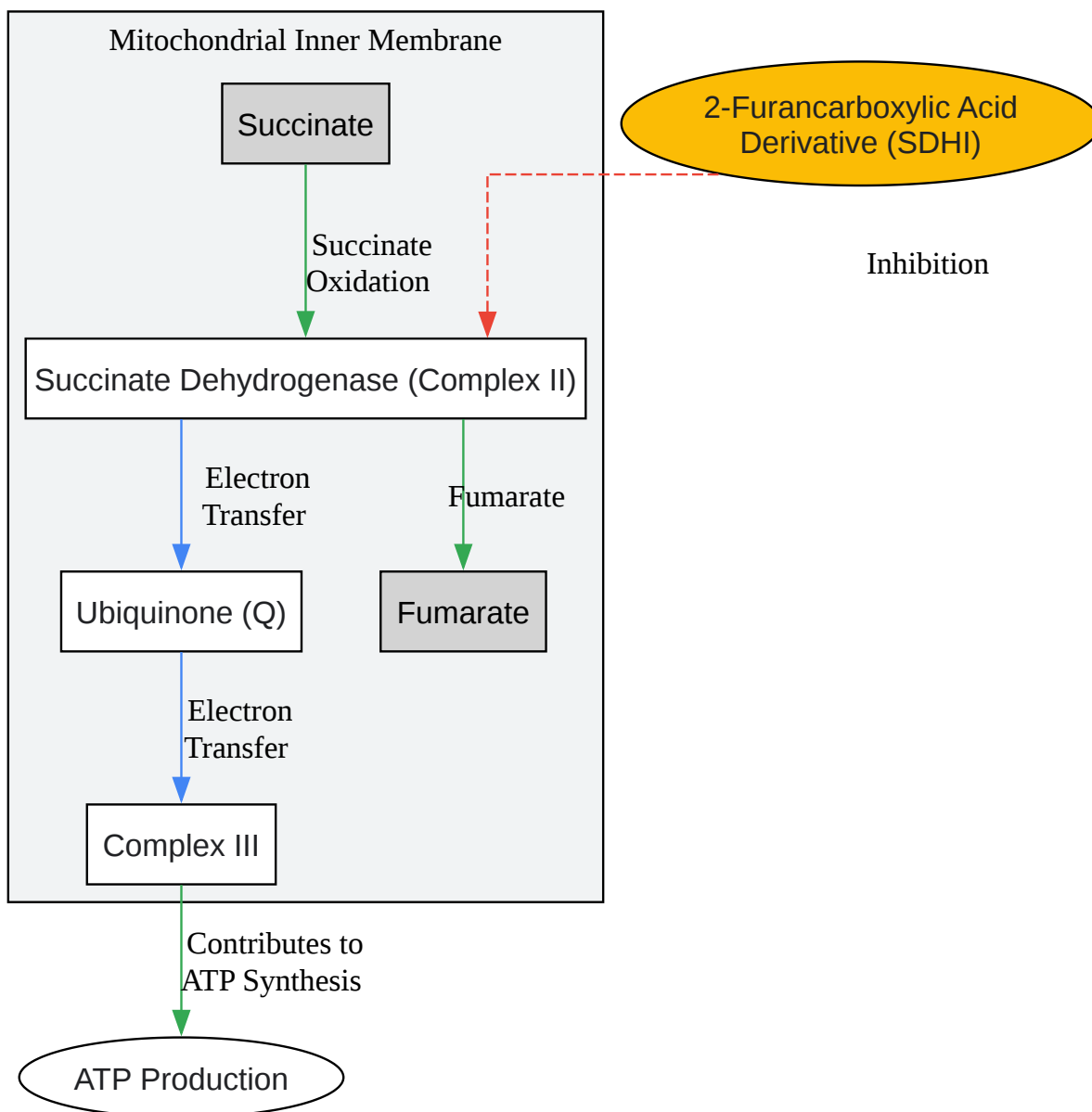
The fungicidal efficacy of various **2-furancarboxylic acid** derivatives has been evaluated against a range of plant pathogenic fungi. The data below summarizes the in vitro activity of selected compounds.

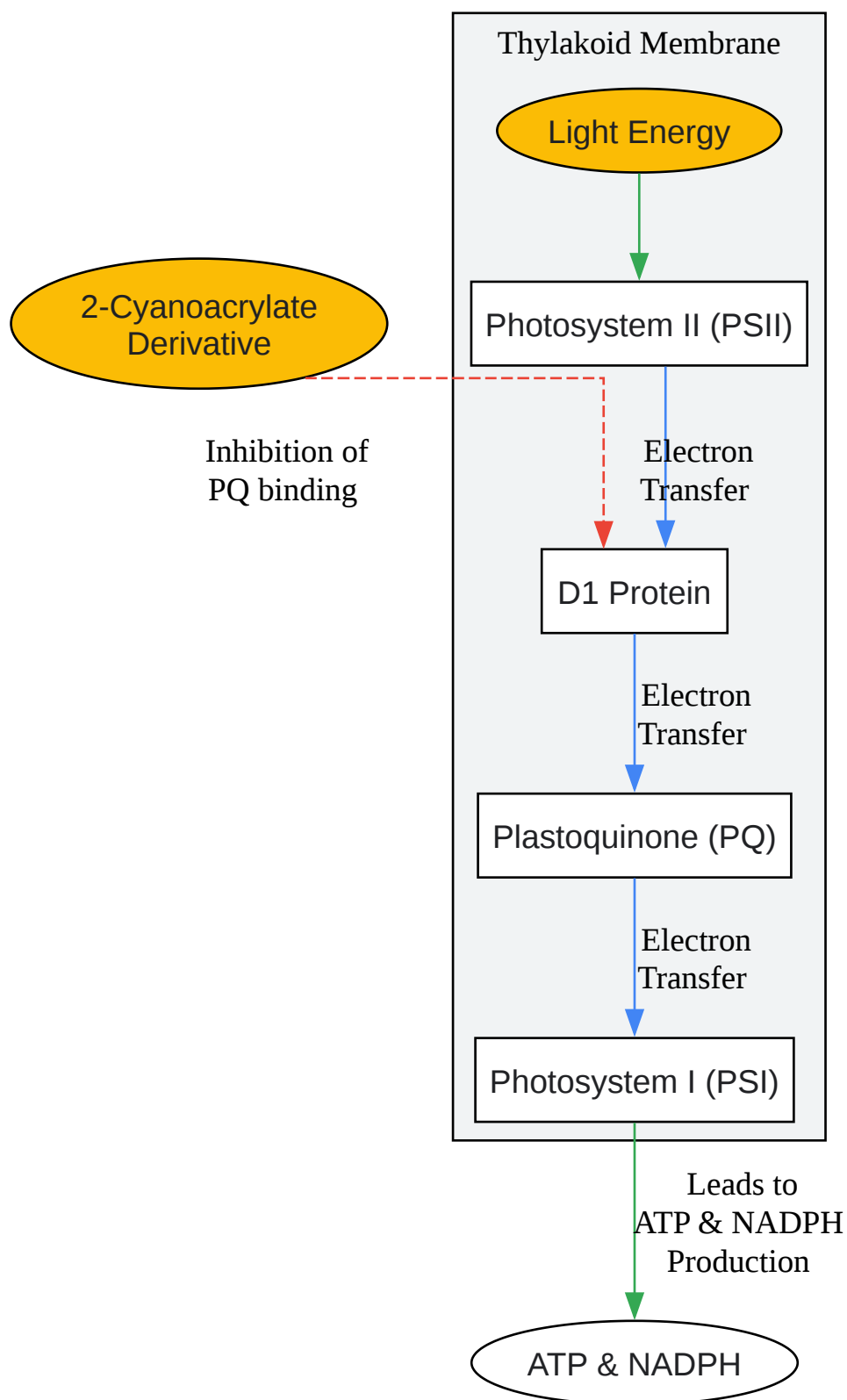
Compound Class	Derivative Example	Target Fungus	Efficacy (EC50/IC50)	Reference
Furan-1,3,4-oxadiazole Carboxamides	Compound 4i	Sclerotinia sclerotiorum	EC50 = 0.140 ± 0.034 mg/L	[1][2]
Compound 4g	Sclerotinia sclerotiorum	IC50 = 1.01 ± 0.21 µM (SDH inhibition)	[1]	
Boscalid (Commercial Standard)	Sclerotinia sclerotiorum	EC50 = 0.645 ± 0.023 mg/L	[2]	
Boscalid (Commercial Standard)	Sclerotinia sclerotiorum	IC50 = 3.51 ± 2.02 µM (SDH inhibition)	[1]	
Natural Furanoid Derivatives	Compound 5g (peptide-containing derivative of HHCA)	Sclerotinia sclerotiorum	EC50 = 17.14 µg/mL	
Compound 5g (peptide-containing derivative of HHCA)	Botrytis cinerea	EC50 = 19.63 µg/mL		

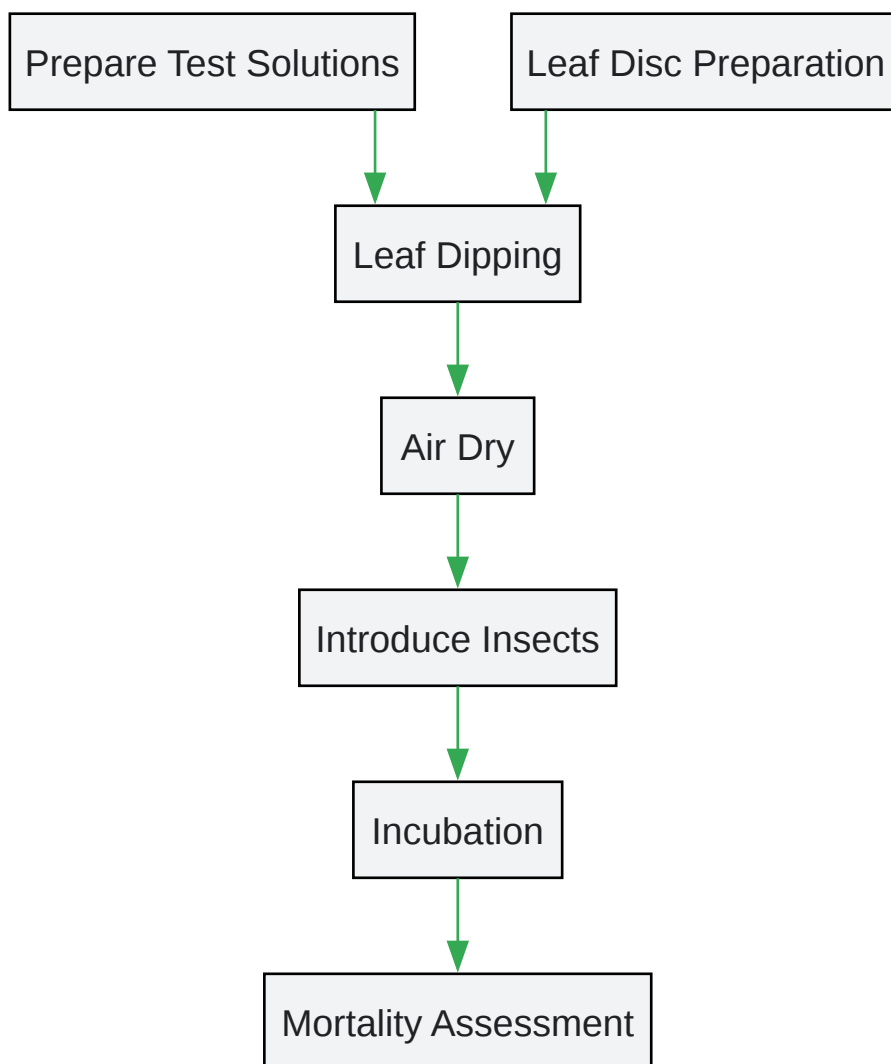
Experimental Protocols

1.2.1. General Synthesis of Furan-1,3,4-oxadiazole Carboxamides

This protocol describes a general multi-step synthesis for furan-1,3,4-oxadiazole carboxamide derivatives.







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References

- 1. jmcs.org.mx [jmcs.org.mx]
- 2. Structure-function relationships affecting the insecticidal and miticidal activity of sugar esters - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application of 2-Furancarboxylic Acid in Agrochemical Development: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3422717#application-of-2-furancarboxylic-acid-in-agrochemical-development>]

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